

5-Ethyl-2-Pyridineethanol storage and handling guidelines

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Compound of Interest

Compound Name: *5-Ethyl-2-Pyridineethanol*

Cat. No.: *B019831*

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Technical Support Center: 5-Ethyl-2-Pyridineethanol

This guide provides comprehensive storage and handling guidelines for **5-Ethyl-2-Pyridineethanol**, tailored for researchers, scientists, and drug development professionals.

Storage and Handling Data

Proper storage and handling are crucial for maintaining the integrity and safety of **5-Ethyl-2-Pyridineethanol**. The following tables summarize key quantitative and qualitative data.

Table 1: Storage Conditions

| Parameter | Value | Source |
|---------------------|---|---|
| Storage Temperature | Room Temperature, Recommended <15°C, 0-8°C, Below 40°C, -20°C Freezer | [1] [2] [3] |
| Atmosphere | Store under inert gas | |
| Light | Store in a dark place | |
| Container | Tightly closed container | [4] [5] |
| Ventilation | Store in a well-ventilated place | [4] [5] |
| Other Conditions | Store in a dry place. Avoid direct sunlight. | [4] [6] |

Table 2: Physical and Chemical Properties

| Property | Value | Source |
|-------------------|---|---|
| Appearance | Colorless to pale yellow solid or viscous liquid | [1] [2] [6] |
| Molecular Formula | C9H13NO | [2] [7] |
| Molecular Weight | 151.21 g/mol | [2] |
| Purity | >98.0% (GC) or ≥ 97% (GC) | [1] |
| Melting Point | 42.0 to 46.0 °C | |

Table 3: Personal Protective Equipment (PPE)

| Protection Type | Recommendation | Source |
|------------------------|--|---|
| Eye/Face Protection | Wear safety glasses with side-shields or chemical goggles. | [4] [5] |
| Skin Protection | Wear protective gloves and clothing. | [4] [5] |
| Respiratory Protection | Use in a well-ventilated area. No special equipment is needed under normal use. | [4] [5] |

Troubleshooting Guide and FAQs

This section addresses specific issues that users might encounter during the storage and handling of **5-Ethyl-2-Pyridineethanol**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for 5-Ethyl-2-Pyridineethanol?

A1: For long-term stability, it is recommended to store **5-Ethyl-2-Pyridineethanol** in a cool and dark place, with some sources suggesting temperatures between 0-8°C or even in a -20°C freezer.[\[1\]](#)[\[3\]](#) For shorter periods, storage at ambient room temperature, below 40°C, is also acceptable.[\[2\]](#)[\[6\]](#) Always refer to the supplier's specific recommendations.

Q2: The compound has developed a yellow color. Is it still usable?

A2: **5-Ethyl-2-Pyridineethanol** can appear as a colorless to pale yellow solid or viscous liquid. [\[1\]](#)[\[2\]](#)[\[6\]](#) A slight yellow color may not indicate decomposition. However, a significant color change could be a sign of degradation, possibly due to exposure to air or light. It is recommended to handle the compound under an inert atmosphere as it can be air-sensitive. If you observe a distinct color change, it is advisable to re-analyze the purity of the compound before use.

Q3: What should I do in case of accidental skin or eye contact?

A3: In case of skin contact, wash off immediately with plenty of soap and water for at least 15 minutes.^[5] If skin irritation persists, seek medical attention.^[5] For eye contact, rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.^[5] Remove contact lenses if present and easy to do so.^[4] Seek immediate medical attention as it can cause serious eye damage.^{[4][5]}

Q4: What are the appropriate fire-extinguishing media for **5-Ethyl-2-Pyridineethanol**?

A4: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire involving **5-Ethyl-2-Pyridineethanol**.^[4]

Q5: Is **5-Ethyl-2-Pyridineethanol** considered a hazardous substance for transportation?

A5: According to some sources, **5-Ethyl-2-Pyridineethanol** is not classified as dangerous goods for transport by ADR/RID, IMDG, and IATA.^[4] However, other classifications suggest it may be an environmentally hazardous substance.^[8] It is always best to consult the specific safety data sheet and local regulations before transportation.

Troubleshooting Common Issues

Issue 1: The compound has solidified and is difficult to handle.

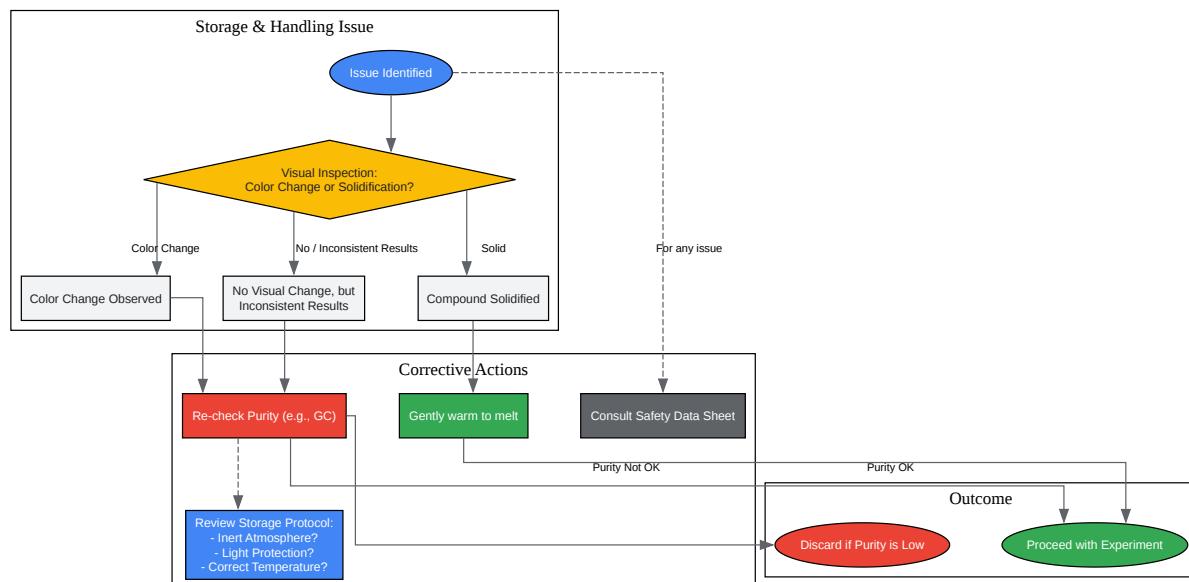
- Cause: The melting point of **5-Ethyl-2-Pyridineethanol** is around 42-46°C. At or below this temperature, it will be a solid.
- Solution: Gently warm the container in a water bath to a temperature slightly above its melting point. Avoid excessive heat.

Issue 2: Inconsistent experimental results.

- Cause: This could be due to the degradation of the compound from improper storage. Exposure to air and light can affect its purity.
- Solution: Ensure the compound is stored under an inert atmosphere, in a tightly sealed container, and protected from light.^[4] Before use, it may be beneficial to confirm the purity via an appropriate analytical method like GC.

Experimental Workflow & Logical Relationships

The following diagram illustrates a logical workflow for troubleshooting common issues related to the storage and handling of **5-Ethyl-2-Pyridineethanol**.



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Caption: Troubleshooting workflow for storage and handling issues of **5-Ethyl-2-Pyridineethanol**.

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